

Personal protective equipment for handling Tanshinoic acid A

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Compound of Interest

Compound Name: Tanshinoic acid A

Cat. No.: B12393557

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Essential Safety and Handling Guide for Tanshinone IIA

Disclaimer: This document provides guidance on the safe handling of Tanshinone IIA in a laboratory setting. It is not a substitute for a comprehensive risk assessment, which must be conducted by qualified personnel for specific laboratory conditions and procedures. Always consult the most current Safety Data Sheet (SDS) provided by your supplier before use. The compound "**Tanshinoic acid A**" is not a standard chemical name; this guide pertains to Tanshinone IIA, a major active component of *Salvia miltiorrhiza*.

Hazard Identification and Safety Overview

Tanshinone IIA is a lipophilic diterpene quinone. While Safety Data Sheets indicate that the substance does not meet the criteria for classification as hazardous under Regulation (EC) No 1272/2008 (CLP), standard laboratory precautions are essential to minimize exposure and ensure safety^[1].

- Primary Hazards:
 - Although not classified as a skin or eye irritant, direct contact should be avoided^[1].
 - Inhalation of dust should be minimized. The enrichment of fine dust may create a dust explosion hazard^[1].

- Symptoms and effects of exposure are not fully known to date[1].
- Physical Properties:
 - Appearance: Red powder[2].
 - Solubility: Insoluble or slightly soluble in water. Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and acetone[3].

Property	Data
Appearance	Red powder[2]
Molecular Formula	C ₁₉ H ₁₈ O ₃
Molecular Weight	294.3 g/mol [2]
Solubility	Soluble in DMSO, ethanol, acetone; Insoluble/slightly soluble in water[3].
Stability	The solid material is stable under normal storage conditions[1].
Solution Stability	Solutions are less stable and should be prepared fresh before use[4].

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense. The following equipment is mandatory when handling Tanshinone IIA powder or solutions.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety goggles with side-shields, conforming to EN166 or equivalent standards[5].	Protects eyes from splashes and airborne dust particles.
Hand Protection	Chemical-impermeable gloves (e.g., nitrile), tested according to EN 374[5][6].	Prevents direct skin contact.
Body Protection	A standard laboratory coat. For larger quantities, impervious clothing is recommended[5].	Protects skin and personal clothing from contamination.
Respiratory Protection	Not required under normal use with adequate ventilation. If dust is generated, use a particulate filter respirator (e.g., EN 143)[1][5].	Prevents inhalation of fine dust particles.

Operational Plan: Safe Handling and Experimental Protocol

Adherence to a strict operational plan minimizes risk during handling and experimentation.

3.1. General Handling Precautions:

- **Ventilation:** Always handle Tanshinone IIA in a well-ventilated area. A chemical fume hood is recommended, especially when handling the powder[1][5].
- **Avoid Dust:** Take measures to avoid the formation of dust. Do not pour the powder from a height[6][7].
- **Static Discharge:** When handling larger quantities, ground and bond containers and receiving equipment to prevent static discharge, which can ignite fine dust[1].
- **Hygiene:** Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling and before leaving the lab. Remove contaminated clothing before entering eating areas[1].

3.2. Protocol: Preparation of a Stock Solution This protocol outlines the steps for safely preparing a stock solution of Tanshinone IIA in DMSO.

- Preparation: Designate a specific area for handling, preferably inside a chemical fume hood. Assemble all necessary equipment (vial of Tanshinone IIA, DMSO, pipettes, vortex mixer, storage vials).
- Don PPE: Put on the required personal protective equipment as detailed in the table above.
- Weighing: Carefully weigh the desired amount of Tanshinone IIA powder in a tared container inside the fume hood or a ventilated balance enclosure to minimize dust dispersion.
- Solubilization: Add the appropriate volume of DMSO to the container with the Tanshinone IIA powder.
- Mixing: Securely cap the container and mix using a vortex mixer until the solid is completely dissolved.
- Aliquoting and Storage: Since solutions are unstable, it is recommended to prepare a concentrated stock solution and store it in small, single-use aliquots at -80°C to avoid repeated freeze-thaw cycles. The stock solution should ideally be used within two weeks to one month[4].
- Labeling: Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.
- Cleanup: Clean the work area thoroughly. Dispose of all contaminated consumables as outlined in the disposal plan.

Spills, Emergency, and First Aid Plan

Immediate and appropriate action is critical in the event of a spill or exposure.

- Accidental Release Measures (Spills):
 - Evacuate: Keep unnecessary personnel away from the spill area[6].
 - Ventilate: Ensure the area is well-ventilated[1].

- Contain: Prevent the spill from entering drains or waterways[1][6].
- Cleanup: For solid spills, avoid raising dust. Gently sweep up the material and place it into a suitable, labeled container for disposal. Ventilate the affected area after cleanup is complete[1][2].
- First Aid Procedures:
 - After Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist[6].
 - After Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water[6].
 - After Eye Contact: Rinse cautiously with fresh, clean water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician[1][6].
 - After Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention[6].

Disposal Plan

All waste must be handled and disposed of according to relevant national and local regulations[1].

- Chemical Waste:
 - Unused Tanshinone IIA and solutions should be collected in a designated, labeled waste container for chemical waste.
 - Do not dispose of Tanshinone IIA down the drain[1].
- Contaminated Materials:
 - All consumables that have come into contact with Tanshinone IIA (e.g., pipette tips, gloves, weighing paper, empty containers) must be disposed of as chemical waste.

- Handle contaminated packages in the same way as the substance itself[1].
- Container Disposal:
 - Completely emptied and cleaned containers may be recycled if local regulations permit[1].

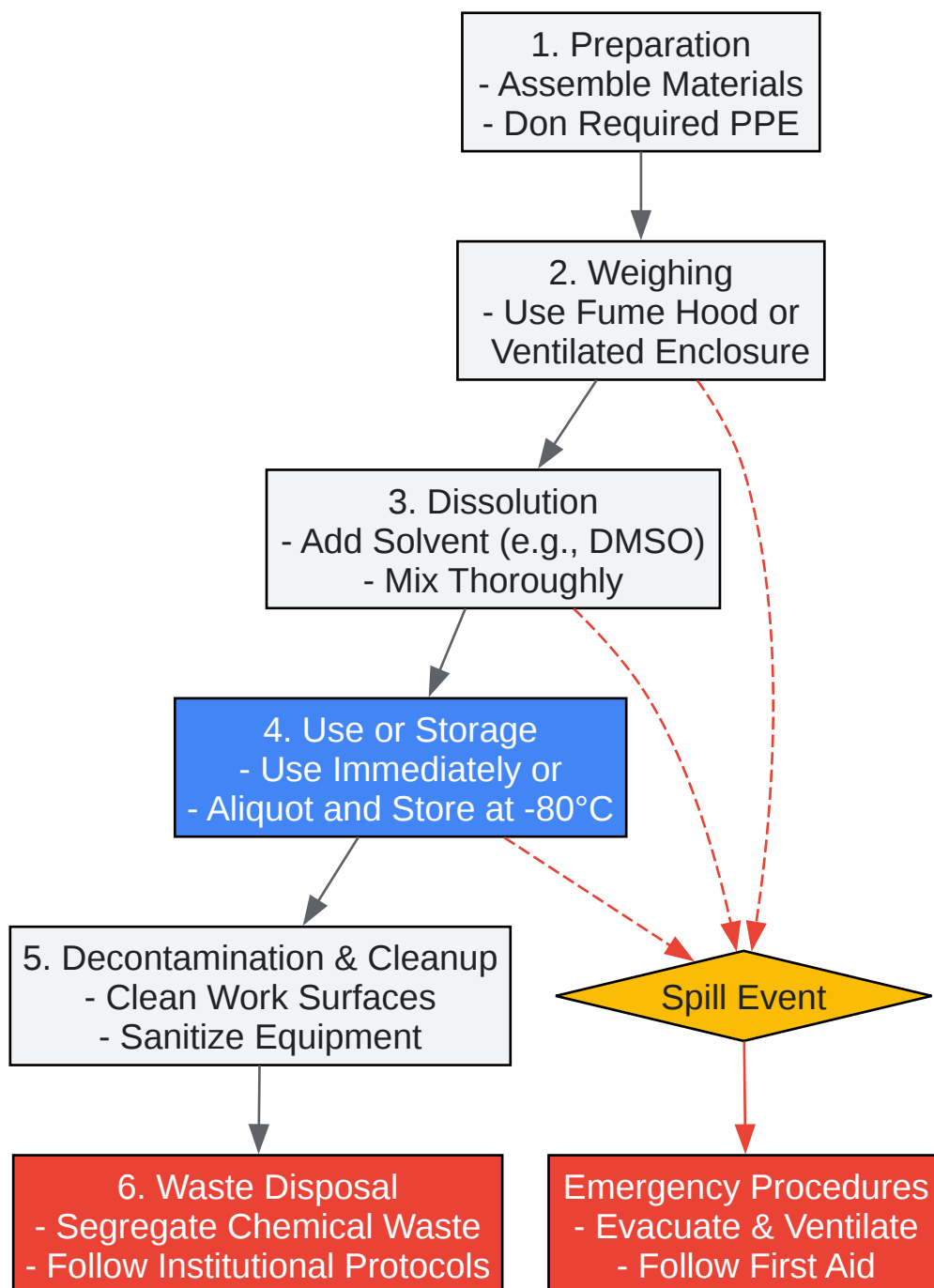


Diagram 1: Safe Handling Workflow for Tanshinone IIA

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Caption: Diagram 1: Safe Handling Workflow for Tanshinone IIA.

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